

Solubility of 4-Bromoisoquinolin-3-amine in different solvents

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Compound of Interest

Compound Name: 4-Bromoisoquinolin-3-amine

Cat. No.: B079041

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An In-depth Technical Guide on the Solubility of 4-Bromoisoquinolin-3-amine

This technical guide provides a detailed overview of the solubility of **4-Bromoisoquinolin-3-amine**, catering to researchers, scientists, and professionals in drug development. Due to the limited publicly available quantitative data for this specific compound, this guide furnishes the available information and outlines comprehensive experimental protocols for determining its solubility in various solvents.

Introduction

4-Bromoisoquinolin-3-amine is a heterocyclic organic compound with potential applications in medicinal chemistry and materials science. Understanding its solubility is a critical first step in formulation development, enabling its effective delivery and study.^[1] This guide summarizes the known solubility data and provides a framework for its experimental determination.

Physicochemical Properties

Before delving into solubility, a summary of the key physicochemical properties of **4-Bromoisoquinolin-3-amine** is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[2]
Molecular Weight	223.07 g/mol	[2]
Appearance	Solid (form not specified)	[3]
Melting Point	120-122 °C (in water)	[2]
Calculated Density	1.649 ± 0.06 g/cm ³ (at 20 °C)	[2]

Quantitative Solubility Data

Extensive searches for experimentally determined quantitative solubility data for **4-Bromoisoquinolin-3-amine** in various solvents yielded limited results. However, a calculated aqueous solubility value has been reported.

Solvent	Temperature	Solubility	Method
Water	25 °C	0.29 g/L (Very slightly soluble)	Calculated

This calculated value suggests that **4-Bromoisoquinolin-3-amine** has low solubility in water. [2]

Experimental Protocols for Solubility Determination

For researchers requiring solubility data in specific solvents for their applications, the following generalized experimental protocols are provided. These methods are standard in the pharmaceutical and chemical industries for determining the solubility of active pharmaceutical ingredients (APIs) and other organic compounds.[4][5][6]

General Qualitative Solubility Assessment

This initial screening provides a rapid assessment of solubility in various solvents.

Objective: To determine if the compound is soluble, partially soluble, or insoluble in a range of solvents at a fixed concentration.

Materials:

- **4-Bromoisoquinolin-3-amine**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), toluene, hexane)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Place approximately 25 mg of **4-Bromoisoquinolin-3-amine** into a small test tube.[\[7\]](#)
- Add 0.75 mL of the selected solvent in portions, shaking vigorously after each addition.[\[7\]](#)
- Continue to add the solvent up to a total of 1 mL and vortex the mixture for 60 seconds.[\[8\]](#)
- Visually inspect the solution against a dark background to see if the solid has completely dissolved.
- Record the observation as "soluble" (dissolves completely), "partially soluble" (some solid remains), or "insoluble" (no dissolution observed).[\[8\]](#)

Equilibrium Solubility Determination (Shake-Flask Method)

This method is a widely accepted approach for determining the equilibrium solubility of a compound in a specific solvent.[\[6\]](#)

Objective: To quantify the maximum concentration of **4-Bromoisoquinolin-3-amine** that can be dissolved in a given solvent at a specific temperature.

Materials:

- **4-Bromoisoquinolin-3-amine**

- Chosen solvent(s)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometer for quantification

Procedure:

- Add an excess amount of **4-Bromoisoquinolin-3-amine** to a vial containing a known volume of the solvent. The presence of undissolved solid is necessary to ensure saturation.
[\[4\]](#)
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a sufficient period to reach equilibrium (typically 24-72 hours).[\[9\]](#)
- After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved solid.
- Dilute the filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **4-Bromoisoquinolin-3-amine** in the diluted filtrate using a validated HPLC or UV-Vis method.

- Calculate the solubility in units such as mg/mL or mol/L.

pH-Dependent Aqueous Solubility

For ionizable compounds, solubility can be highly dependent on the pH of the aqueous medium. Given the presence of amine groups, **4-Bromoisoquinolin-3-amine** is expected to have pH-dependent solubility.

Objective: To determine the solubility of **4-Bromoisoquinolin-3-amine** across a physiologically relevant pH range.

Materials:

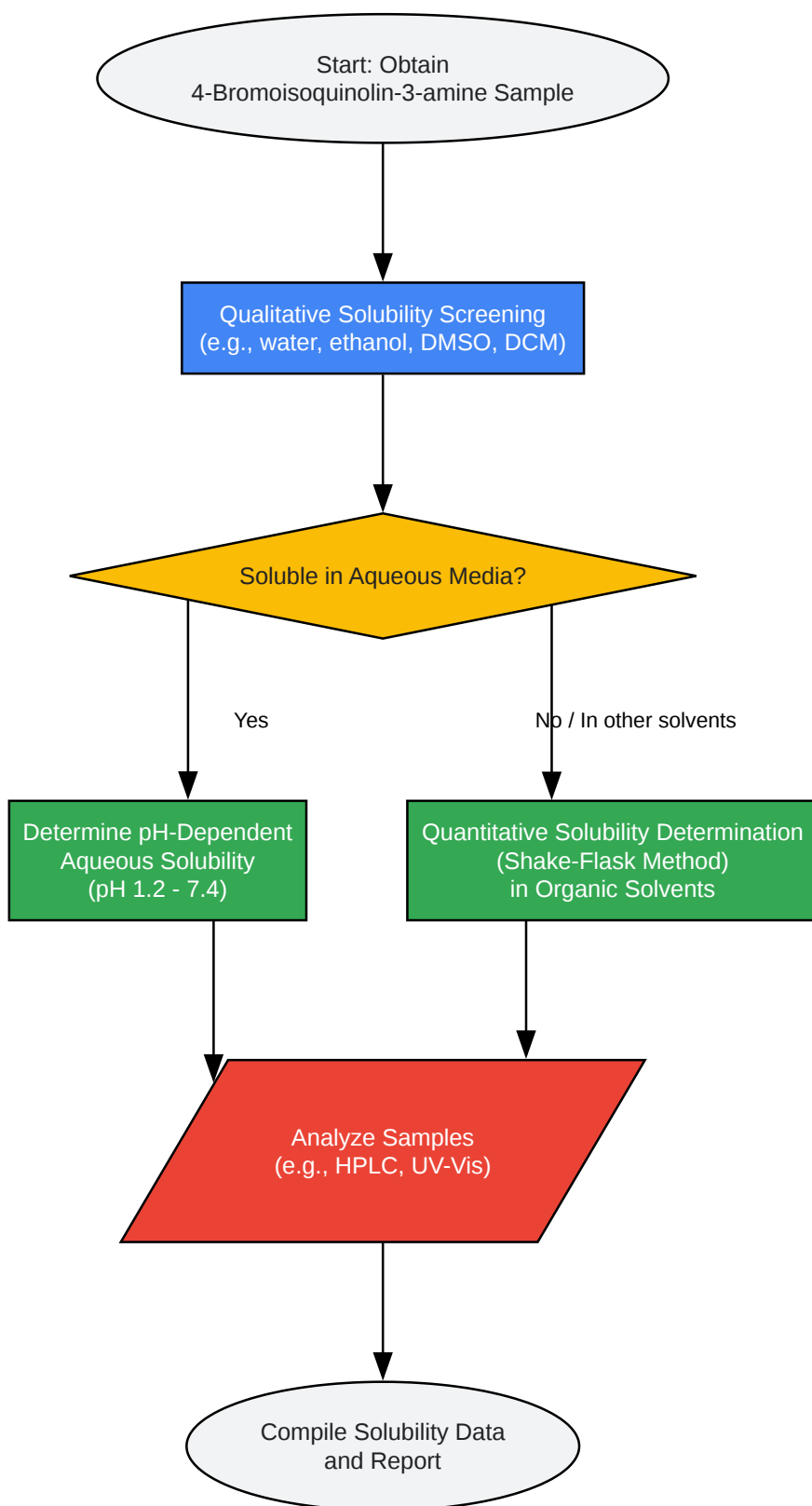
- Same as for the shake-flask method.
- Aqueous buffer solutions at various pH values (e.g., pH 1.2, 4.5, 6.8, and 7.4).^[4]

Procedure:

- Follow the equilibrium solubility determination (shake-flask) protocol.
- Instead of a single solvent, use a series of aqueous buffer solutions covering the desired pH range.
- It is crucial to measure the pH of the saturated solution at the end of the experiment to ensure the buffer capacity was sufficient.
- Plot the determined solubility as a function of the final measured pH.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for a comprehensive assessment of the solubility of a compound like **4-Bromoisoquinolin-3-amine**.



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Caption: A workflow for systematic solubility assessment.

Conclusion

While specific, experimentally-derived quantitative solubility data for **4-Bromoisoquinolin-3-amine** in a range of solvents is not readily available in the public domain, a calculated aqueous solubility suggests it is very slightly soluble in water. For drug development and research applications, it is imperative to experimentally determine the solubility in relevant solvent systems. The generalized protocols and logical workflow provided in this guide offer a robust framework for researchers to generate the necessary data to advance their work with this compound.

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- To cite this document: BenchChem. [Solubility of 4-Bromoisoquinolin-3-amine in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079041#solubility-of-4-bromoisoquinolin-3-amine-in-different-solvents]

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